

A Technical Guide to Nickel-56 Abundance in Pair-Instability Supernovae

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Compound of Interest

Compound Name: Nickel-56

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This technical guide provides a comprehensive overview of the synthesis and abundance of **Nickel-56** (^{56}Ni) in pair-instability supernovae (PISN). It details the underlying physics, summarizes quantitative data from theoretical models, outlines the methodologies used in research, and discusses the factors influencing ^{56}Ni production.

Introduction to Pair-Instability Supernovae and the Role of Nickel-56

A pair-instability supernova (PISN) is a theoretical type of thermonuclear explosion that marks the death of very massive stars, typically with initial masses in the range of 130 to 250 solar masses (M_{\odot}) and low to moderate metallicity.^[1] These cosmic events are fundamentally different from the more common core-collapse supernovae.

The process is initiated in the core of a massive star when core temperatures become so high that energetic gamma rays spontaneously create electron-positron pairs.^[1] This "pair production" removes radiation pressure support from the core, leading to a rapid contraction.^[2]^[3] The contraction triggers runaway explosive burning of oxygen and silicon, releasing enormous amounts of energy (up to 10^{53} ergs).^[3]^[4] If this energy is sufficient to overcome the star's gravitational binding energy, the star is completely disrupted, leaving no stellar remnant like a neutron star or black hole behind.^[1]^[5]

A crucial product of this explosive nucleosynthesis is the radioactive isotope **Nickel-56** (^{56}Ni). The amount of ^{56}Ni synthesized in a PISN can be substantial, ranging from tenths to several tens of solar masses.[5][6] The significance of ^{56}Ni lies in its radioactive decay chain, which powers the supernova's light curve long after the initial explosion:

- $^{56}\text{Ni} \rightarrow ^{56}\text{Co}$: **Nickel-56** decays into Cobalt-56 (^{56}Co) with a half-life of approximately 6.1 days.[1]
- $^{56}\text{Co} \rightarrow ^{56}\text{Fe}$: Cobalt-56 then decays into the stable isotope Iron-56 (^{56}Fe) with a half-life of about 77 days.[1]

Each decay releases energetic gamma rays that are trapped in the expanding supernova ejecta, thermalized, and re-radiated as visible light. Consequently, the peak luminosity and the long duration of PISN light curves are directly dependent on the total mass of ^{56}Ni produced.[7]

Quantitative Data: Nickel-56 Yields from Theoretical Models

The predicted mass of ^{56}Ni synthesized in a PISN is highly dependent on the progenitor star's properties, primarily its helium core mass at the time of the explosion. The following tables summarize key quantitative data from various theoretical PISN models.

Table 1: Zero-Metallicity (Population III) PISN Models

Helium Core Mass (M_{\odot})	Ejected Mass (M_{\odot})	Kinetic Energy (10^{51} erg)	Synthesized ^{56}Ni (M_{\odot})	Reference
70	70	6.8	0.002	Heger & Woosley (2002) [8]
80	80	14	0.13	Jerkstrand et al. (2016)[9]
95	95	39	6.1	Heger & Woosley (2002) [8]
100	100	48	13	Jerkstrand et al. (2016)[9]
110	110	65	31	Jerkstrand et al. (2016)[9]
115	115	73	32	Heger & Woosley (2002) [8]
130	130	100	48	Jerkstrand et al. (2016)[9]

Table 2: PISN Models at Low Metallicity ($Z = 0.001$)

Initial Mass (M_{\odot})	Final Mass (M_{\odot})	CO Core Mass (M_{\odot})	Kinetic Energy (10^{51} erg)	Synthesized ^{56}Ni (M_{\odot})	Reference
150	148.9	64	14.8	0.54	Kozyreva et al. (2014)[8]
250	237.4	110	74.8	30.3	Kozyreva et al. (2014)[8]

Table 3: Hydrogen-Rich PISN Models

Model Name	Final Mass (M \odot)	CO Core Mass (M \odot)	Kinetic Energy (10 ⁵¹ erg)	Synthesized ⁵⁶ Ni (M \odot)	Reference
250M	237.4	110.1	74.8	30.3	Kozyreva et al. (2017)[10]

Methodologies and Protocols

The determination of ⁵⁶Ni abundance in PISN relies on a combination of theoretical modeling and observational inference.

Theoretical Modeling and Simulation Protocols

The simulation of a PISN is a multi-step process that involves several computational tools and physics inputs.

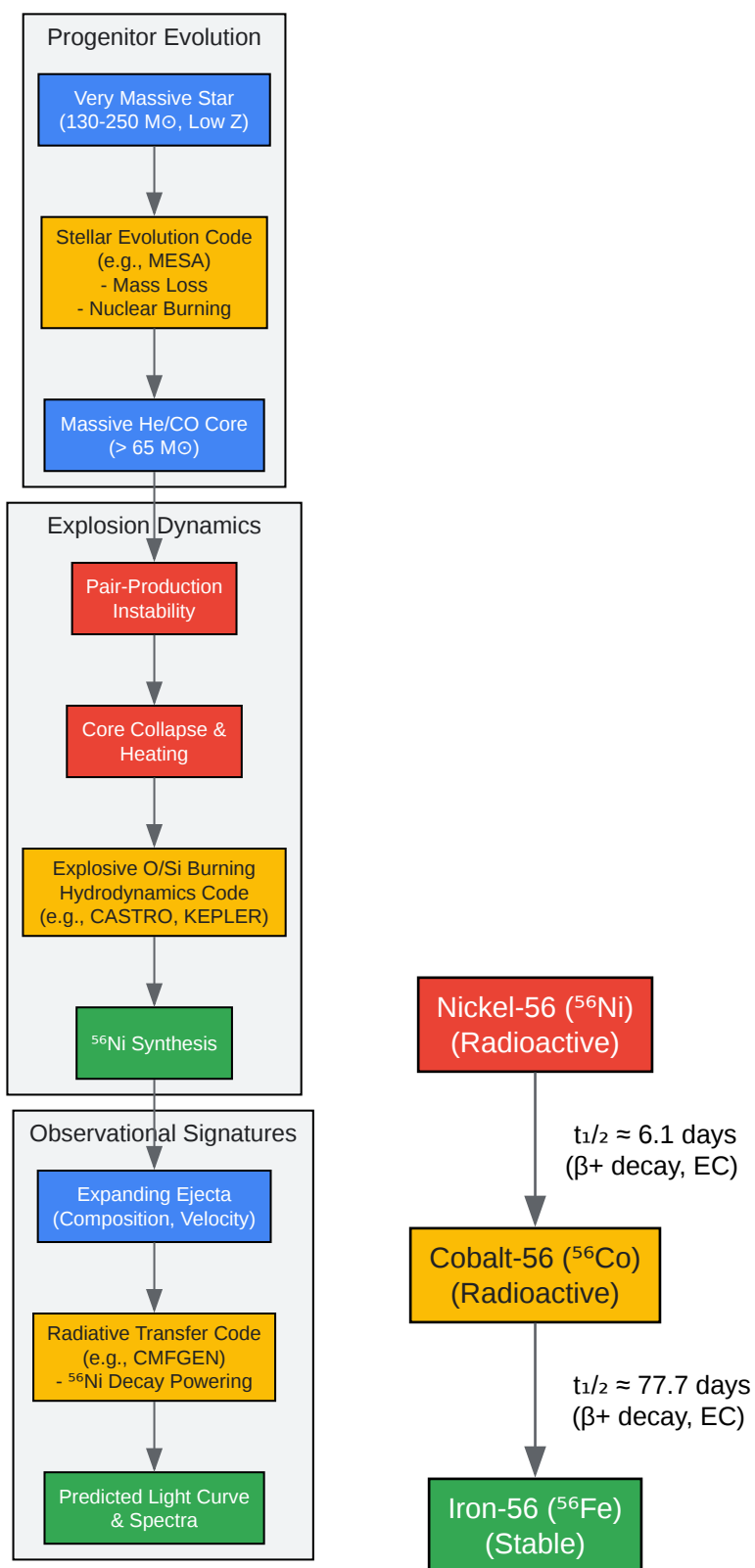
- **Stellar Evolution:** The life of a very massive star, from the main sequence to the onset of the pair instability, is modeled using a stellar evolution code like MESA (Modules for Experiments in Stellar Astrophysics).[2] These codes solve the equations of stellar structure, incorporating nuclear reaction networks, energy transport, and mass loss. A key uncertainty in this phase is the rate of mass loss, which determines if a star retains a massive enough helium core to undergo a PISN.[11]
- **Explosion Hydrodynamics:** Once the star's core becomes unstable, the subsequent collapse, thermonuclear runaway, and explosion are simulated using a hydrodynamics code. Codes such as CASTRO, RAGE, and KEPLER are employed to model the complex gas dynamics of the explosion.[5][12] These simulations are coupled with an extensive nuclear reaction network (e.g., the 19-isotope network Aprox19) to track the explosive nucleosynthesis and calculate the energy generation rates and final elemental yields, including ⁵⁶Ni.[10]
- **Radiative Transfer:** To predict the observational signatures, the output from the hydrodynamic explosion model (ejecta mass, velocity profile, and chemical composition) is used as input for a radiative transfer code. These codes, such as CMFGEN, simulate the transport of photons through the expanding ejecta, accounting for the energy deposition from ⁵⁶Ni decay, to generate synthetic light curves and spectra.[13]

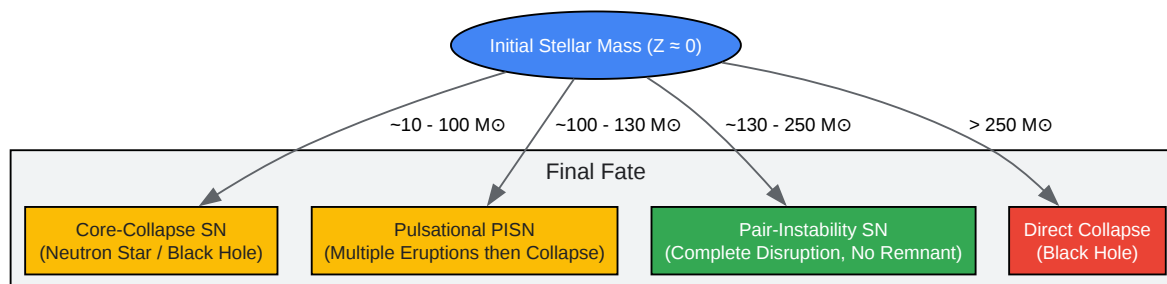
Observational Inference Protocols

For potential PISN candidates, the mass of ^{56}Ni is inferred primarily from the observed light curve.

- **Bolometric Light Curve Construction:** Photometric data is collected across multiple wavelengths (from UV to near-infrared). This data is used to construct a bolometric light curve, which represents the total radiated energy over time.
- **Light Curve Modeling:** The bolometric light curve is then compared to theoretical models. According to Arnett's rule, at the peak of the light curve, the radiated luminosity is approximately equal to the instantaneous rate of energy deposition from radioactive decay. By fitting the peak luminosity and the subsequent decline rate of the light curve, astronomers can estimate the total mass of ^{56}Ni required to power the event.
- **Nebular Spectra Analysis:** At late times (hundreds of days post-explosion), the ejecta become transparent (nebular), allowing direct observation of the inner, nucleosynthesized material. The strength of emission lines from the decay products of ^{56}Ni (i.e., cobalt and iron) in these nebular spectra can provide an independent constraint on the initial ^{56}Ni mass and the overall composition of the ejecta.[\[9\]](#)

Visualizations: Pathways and Processes





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